

7-Methoxyneochamaejasmine A: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 7-Methoxyneochamaejasmine A

Cat. No.: B1254224

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CAS Number: 402828-38-0 Molecular Formula: C₃₁H₂₄O₁₀ Molecular Weight: 556.5 g/mol

Introduction

7-Methoxyneochamaejasmine A is a naturally occurring biflavonoid isolated from the roots of *Stellera chamaejasme* L., a plant used in traditional medicine.[1] Biflavonoids are a class of polyphenolic compounds known for their diverse biological activities. This technical guide aims to provide a comprehensive overview of **7-Methoxyneochamaejasmine A** for researchers, scientists, and drug development professionals. However, it is important to note that publicly available research specifically detailing the biological activities, experimental protocols, and signaling pathways of **7-Methoxyneochamaejasmine A** is currently limited. Much of the available information pertains to the broader class of biflavonoids or other compounds isolated from *Stellera chamaejasme*.

Chemical Structure

The chemical structure of **7-Methoxyneochamaejasmine A** is characterized by two flavonoid moieties linked together. This structure forms the basis for its potential biological activities.

Biological Activities and Potential Applications

While specific studies on **7-Methoxyneochamaejasmine A** are not extensively available, research on related biflavonoids and extracts from *Stellera chamaejasme* suggests several potential areas of pharmacological interest. Biflavonoids, as a class, have been reported to

exhibit a wide range of effects, including cytotoxic, anti-inflammatory, antiviral, and enzyme inhibitory activities.

Cytotoxic Activity

Numerous biflavonoids have demonstrated cytotoxic effects against various cancer cell lines. For instance, related compounds have been shown to induce apoptosis in cancer cells. This suggests that **7-Methoxyneochamaejasmine A** could be a candidate for further investigation as a potential anticancer agent.

Anti-inflammatory Activity

Inflammation is a key factor in many chronic diseases. Flavonoids are known to possess anti-inflammatory properties by modulating various signaling pathways and enzymes involved in the inflammatory response. The potential of **7-Methoxyneochamaejasmine A** to act as an anti-inflammatory agent warrants further investigation.

Antiviral Activity

Several flavonoids have been identified as potent antiviral agents, inhibiting the replication of various viruses. This raises the possibility that **7-Methoxyneochamaejasmine A** may also possess antiviral properties.

Enzyme Inhibition

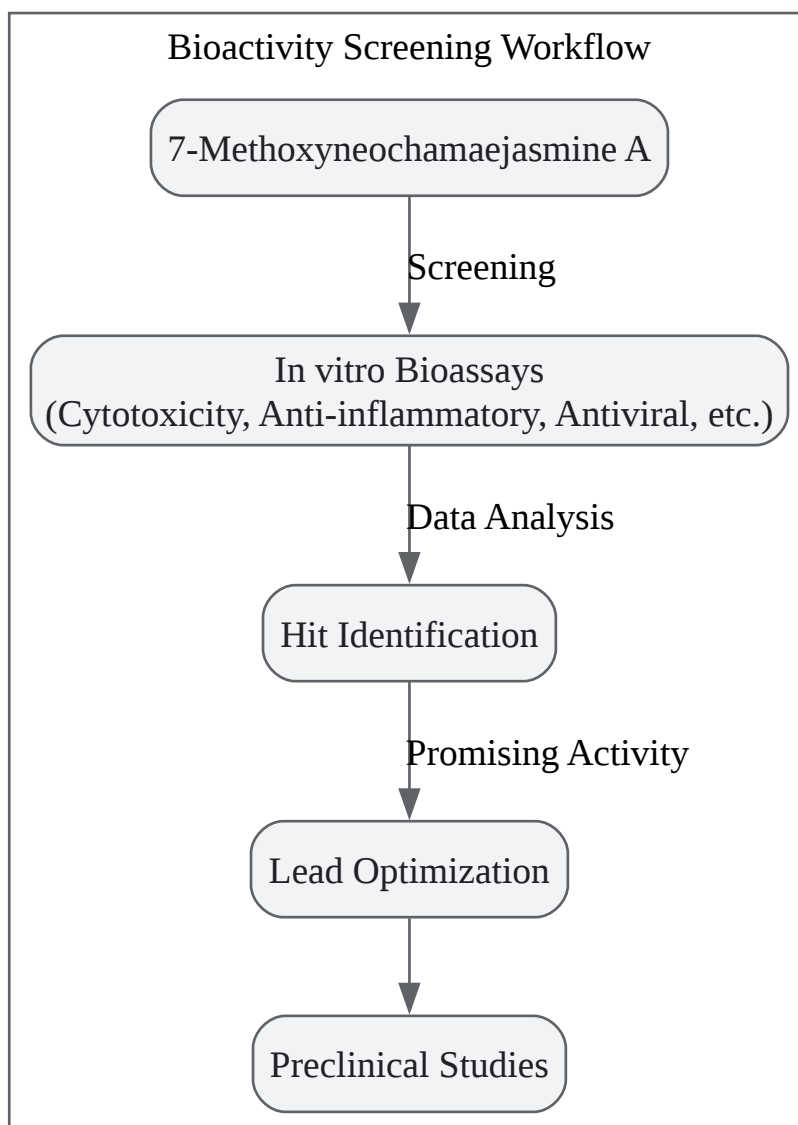
Enzyme inhibition is a common mechanism of action for many drugs. Flavonoids have been shown to inhibit a variety of enzymes, which could explain their diverse pharmacological effects. The specific enzyme inhibitory potential of **7-Methoxyneochamaejasmine A** remains to be elucidated.

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **7-Methoxyneochamaejasmine A** are not available in the current body of scientific literature. However, researchers can adapt established methodologies for assessing the bioactivities of natural products. The following are generalized workflows that could be applied.

General Workflow for Bioactivity Screening

To investigate the potential biological activities of **7-Methoxyneochamaejasmine A**, a systematic screening process would be essential. This would involve a series of in vitro assays to identify promising areas for further research.



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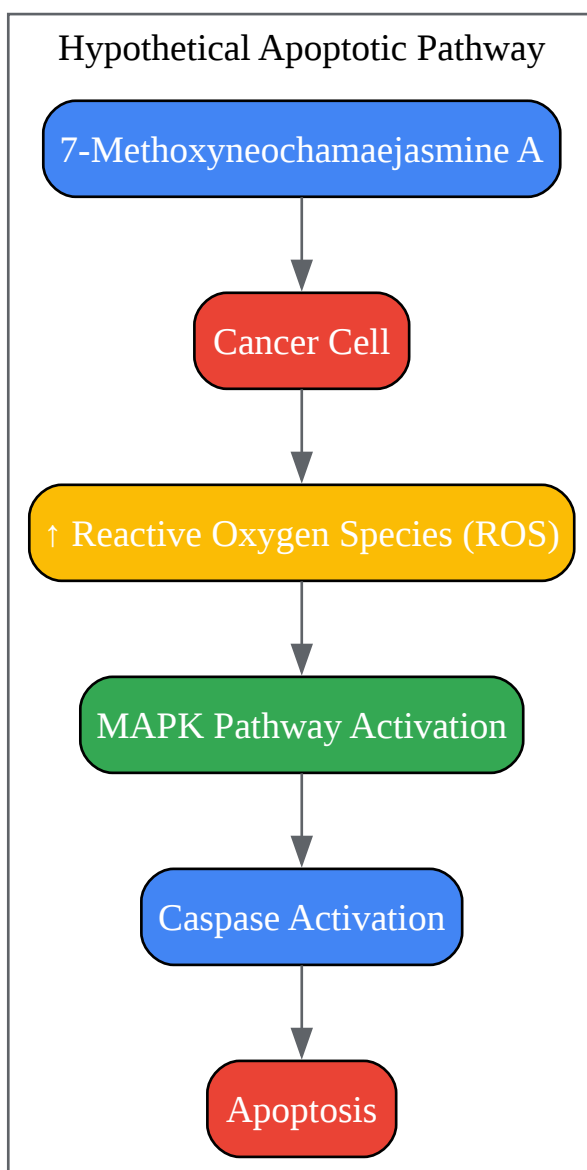
Caption: A generalized workflow for the screening and development of **7-Methoxyneochamaejasmine A**.

Signaling Pathways

Specific signaling pathways modulated by **7-Methoxyneochamaejasmine A** have not yet been reported. Based on the activities of other biflavonoids, potential target pathways could include those involved in apoptosis, inflammation, and cell proliferation.

Hypothetical Signaling Pathway in Cytotoxicity

Based on studies of other biflavonoids, a potential mechanism for cytotoxic activity could involve the induction of apoptosis through the modulation of key signaling cascades.



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References

- 1. medchemexpress.com [medchemexpress.com]
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